

how was Tioxazafen discovered using virtual screening

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Compound Focus: Tioxazafen

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Virtual Screening in Tioxazafen's Discovery

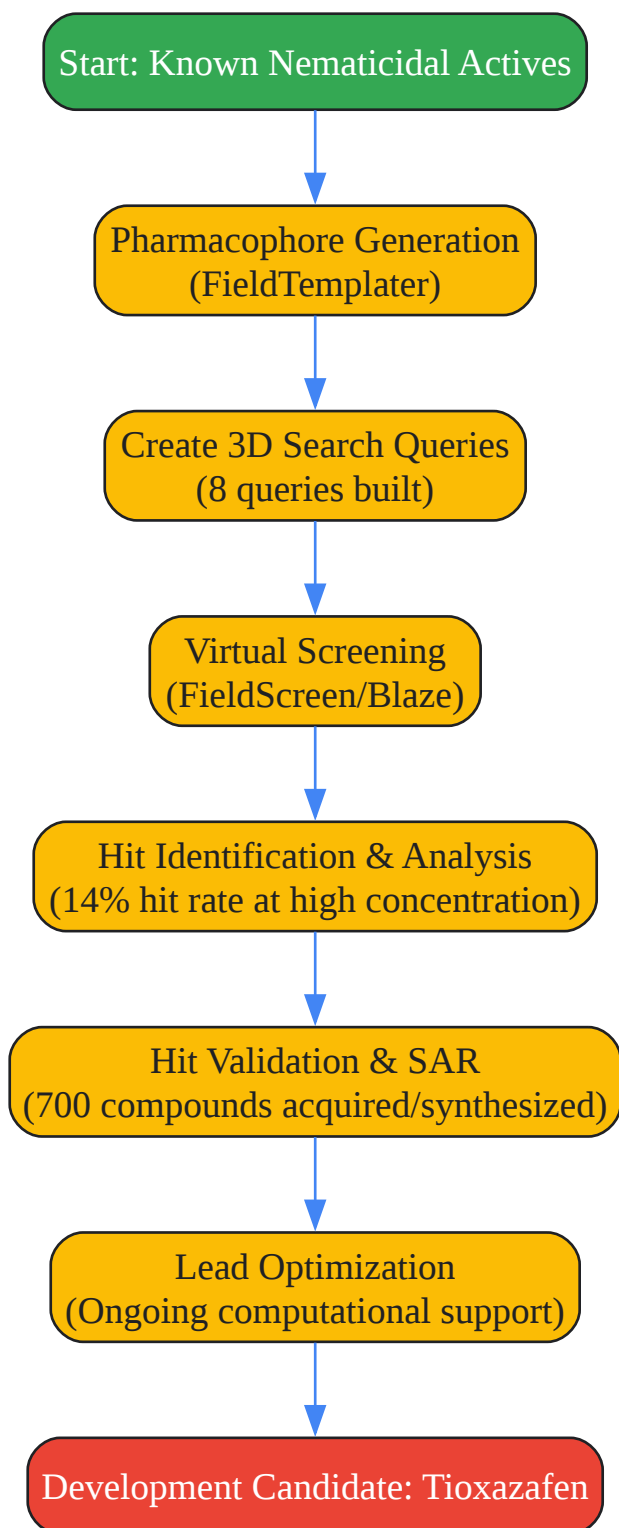
The table below summarizes the key methodologies and outcomes from the virtual screening campaign that led to the discovery of **Tioxazafen**.

Aspect	Description
Overall Approach	Ligand-based virtual screening using Cresset's software (then called FieldScreen) [1].
Known Actives as Starting Point	Structures including stilbenes, chalcones, and azobenzene derivatives [1].
Core Methodology	FieldTemplater was used to develop a pharmacophore model capturing the essential features for nematicidal activity. This model was translated into eight distinct 3D search queries [1].
Screening & Hit Rate	The virtual screen of compound databases yielded a 14% hit rate at a higher concentration and a 4% hit rate at a lower concentration, which are considered high success rates for such campaigns [1].

Aspect	Description
Post-Screening Process	Hits from the virtual screen were synthesized or acquired (700 compounds total) and progressed through lead optimization and development with ongoing computational support [1].

Detailed Workflow and Methodology

The discovery process for **Tioxazafen** followed a structured workflow, integrating computational and experimental techniques.



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Figure 1: The key stages in the virtual screening workflow that led to the discovery of **Tioxazafen** [1].

Core Computational Techniques

- **Ligand-Based Virtual Screening:** This method was chosen, focusing on the structural and electrostatic properties of known active compounds rather than a protein target [1] [2]. It is highly effective when the 3D structure of the biological target is unknown.
- **Pharmacophore Modeling with FieldTemplater:** This software identified a common 3D pharmacophore from diverse known actives, capturing steric, electrostatic, and other chemical features essential for biological activity [1].
- **3D Electrostatic Comparisons:** Cresset's technology uses "field points" to describe molecular properties like electrostatic potential and steric shape, enabling identification of novel chemotypes with similar biological activity [1] [2].

Experimental Outcomes and Significance

The virtual screening campaign was highly successful, demonstrating the power of this computational approach in agrochemical discovery.



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Figure 2: The screening process translated a small number of precise queries into a set of viable hit compounds [1].

- **High Hit Rate:** The 14% hit rate is significantly higher than typical high-throughput physical screens (often less than 1%) [1] [2].
- **Novel Chemotype Identification:** The approach successfully identified the **1,2,4-oxadiazole** chemotype (**Tioxazafen**'s core structure) as a novel scaffold with potent nematicidal activity [1] [3].
- **Pipeline to Product:** The computational hits progressed through synthesis, structure-activity relationship (SAR) studies, bioassays, and field trials, eventually leading to a commercially developed seed treatment nematicide for crops like corn, soybean, and cotton [1] [4].

The discovery of **Tioxazafen** established a valuable template for nematicide research. Subsequent studies have designed novel compounds using **Tioxazafen** as a structural inspiration [3] [5].

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